

Introduction: Unveiling a Reactive Naphthoquinone Intermediate

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Compound of Interest

Compound Name: *2,3-Dichloro-6-nitronaphthalene-1,4-dione*

Cat. No.: *B1590014*

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2,3-Dichloro-6-nitronaphthalene-1,4-dione is a substituted naphthoquinone derivative of significant interest in synthetic and medicinal chemistry. As a member of the naphthoquinone family, it belongs to a class of compounds renowned for their diverse biological activities and roles as versatile synthetic precursors. The parent compound, 2,3-dichloro-1,4-naphthoquinone (also known as Dichlone), is a well-documented fungicide and a highly reactive building block for synthesizing complex heterocyclic systems. The addition of a nitro group to this scaffold, as in the title compound, further modulates its electronic properties, enhancing its reactivity and opening new avenues for chemical derivatization.

This guide provides a comprehensive overview of the fundamental properties of **2,3-Dichloro-6-nitronaphthalene-1,4-dione**, offering insights into its chemical identity, physicochemical characteristics, synthesis, reactivity, and safe handling protocols. The information presented herein is intended to equip researchers and drug development professionals with the foundational knowledge required to effectively utilize this compound in their scientific endeavors.

Part 1: Molecular Identity and Structural Profile

A precise understanding of a compound's structure and its unique identifiers is paramount for any research application. These identifiers ensure accurate sourcing, documentation, and interpretation of experimental data.

Caption: Figure 1. 2D structure of **2,3-Dichloro-6-nitronaphthalene-1,4-dione**.

The compound's core is a naphthalene-1,4-dione system. The quinone ring is substituted with two chlorine atoms at the 2 and 3 positions, which are key sites for nucleophilic attack. The benzene ring is substituted with a nitro group at the 6-position, which is a strong electron-withdrawing group that influences the molecule's overall reactivity.

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	2,3-dichloro-6-nitronaphthalene-1,4-dione	
CAS Number	29284-76-2	
Molecular Formula	C ₁₀ H ₃ Cl ₂ NO ₄	
Molecular Weight	272.04 g/mol	

| Canonical SMILES| C1=CC

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